

# N-Methyldibutylamine: A Comprehensive Technical Guide on its Discovery and History

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Methyldibutylamine*

Cat. No.: *B147177*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**N-Methyldibutylamine** (NMDBA) is a tertiary amine with a history spanning over a century. This document provides an in-depth technical guide to the discovery, synthesis, and historical development of this compound. It includes a detailed account of its first reported synthesis in 1907, alongside modern synthetic methodologies. Key physical and chemical properties are presented in tabular format for easy reference. Furthermore, this guide outlines the evolution of its applications, from early academic curiosity to its current utility as a versatile intermediate in the pharmaceutical and agrochemical industries. Detailed experimental protocols for both historical and contemporary synthetic routes are provided, accompanied by graphical representations of reaction pathways and workflows to facilitate understanding and replication.

## Introduction

**N-Methyldibutylamine**, systematically named N-butyl-N-methylbutan-1-amine, is a tertiary amine characterized by the presence of two butyl groups and one methyl group attached to a central nitrogen atom. Its unique structural and chemical properties have made it a valuable building block in organic synthesis. This guide delves into the historical origins of NMDBA, tracing its journey from its initial discovery to its present-day applications.

## Discovery and Early History

The first documented synthesis of **N-Methyldibutylamine** is attributed to the French chemist P. Lemoult in 1907. While the original publication in *Comptes Rendus Hebdomadaires des Séances de l'Académie des Sciences* is not readily accessible, subsequent references in chemical literature and databases, such as the Beilstein Handbook (Reference: 4-04-00-00553), credit Lemoult with its discovery[1][2]. His work likely involved the reaction of dibutylamine with a methylating agent, a common method for the synthesis of tertiary amines at the time.

For many years following its discovery, **N-Methyldibutylamine** remained largely a subject of academic interest, primarily cataloged for its physical and chemical properties. Its potential for broader applications was not immediately recognized, and it was often encountered as a byproduct in reactions aimed at producing other amines[3].

## Physicochemical Properties

**N-Methyldibutylamine** is a colorless to yellow liquid with a characteristic amine-like odor. It is a flammable and corrosive compound. A summary of its key physical and chemical properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **N-Methyldibutylamine**

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>21</sub> N	[1][4]
Molecular Weight	143.27 g/mol	[5]
CAS Number	3405-45-6	[5]
Boiling Point	164.6 °C at 760 mmHg	[4]
49-51 °C at 10 mmHg	[5]	
Density	0.745 g/mL at 25 °C	[5]
Refractive Index (n <sub>20/D</sub> )	1.4178	[5]
Flash Point	42.2 °C (107.6 °F) - closed cup	[4][5]
Solubility	Soluble in organic solvents.	
pKa	9.91 ± 0.50 (Predicted)	[4]

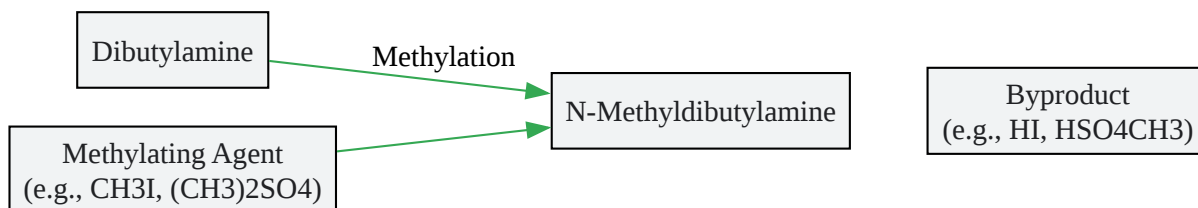
## Synthesis of N-Methyldibutylamine

The synthesis of **N-Methyldibutylamine** can be achieved through several methods, primarily involving the methylation of a secondary amine or the reductive amination of a carbonyl compound.

### Historical Synthesis: Methylation of Dibutylamine

The earliest method for the synthesis of **N-Methyldibutylamine**, likely employed by Lemoult, involves the direct methylation of dibutylamine. This reaction typically utilizes a methylating agent such as methyl iodide or dimethyl sulfate.

Reaction Pathway:



[Click to download full resolution via product page](#)

Caption: Methylation of Dibutylamine.

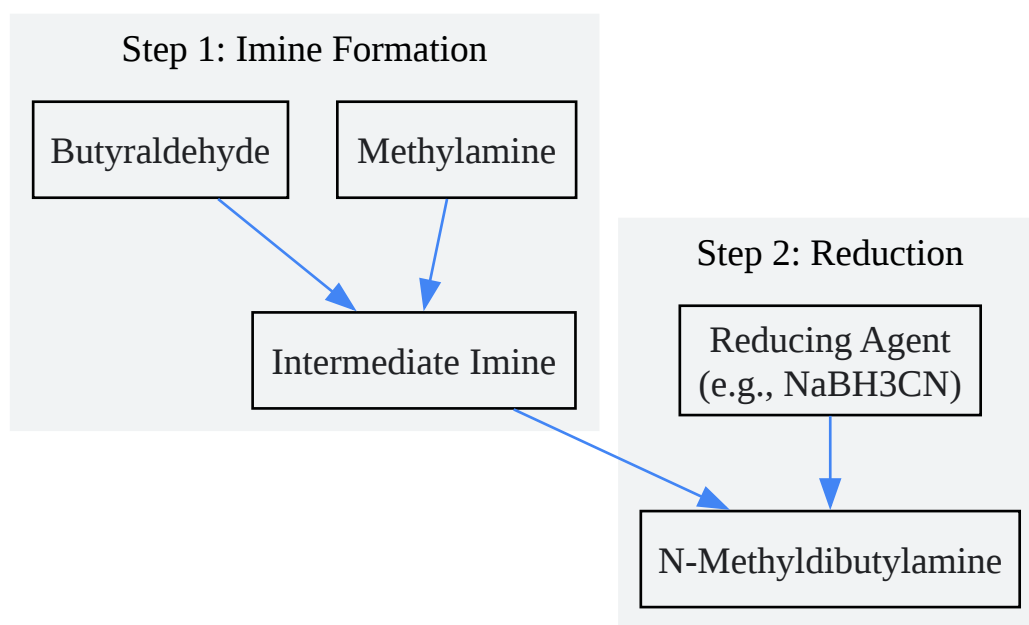
Experimental Protocol (Hypothetical Historical Method):

- Materials: Dibutylamine, Methyl Iodide, Diethyl ether, Sodium hydroxide solution.
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser, dissolve dibutylamine in an excess of diethyl ether.
  - Slowly add a stoichiometric amount of methyl iodide to the solution while stirring.
  - After the addition is complete, gently reflux the mixture for several hours.
  - Cool the reaction mixture and wash it with a dilute sodium hydroxide solution to remove any acidic byproducts.
  - Separate the ethereal layer, dry it over anhydrous sodium sulfate, and remove the ether by distillation.
  - The crude **N-Methyldibutylamine** is then purified by fractional distillation.

## Modern Synthesis: Reductive Amination

A more contemporary and widely used method for the synthesis of **N-Methyldibutylamine** is reductive amination. This approach involves the reaction of butyraldehyde with methylamine to form an intermediate imine, which is then reduced in situ to the final tertiary amine.

Reaction Workflow:



[Click to download full resolution via product page](#)

Caption: Reductive Amination Synthesis.

Experimental Protocol (Modern Method):

- Materials: Butyraldehyde, Methylamine (solution in methanol), Sodium cyanoborohydride (NaBH<sub>3</sub>CN), Methanol, Acetic acid, Diethyl ether, Saturated sodium bicarbonate solution, Anhydrous magnesium sulfate.
- Procedure:
  - To a solution of butyraldehyde (2 equivalents) in methanol, add a solution of methylamine (1 equivalent) in methanol.
  - Add a catalytic amount of glacial acetic acid to the mixture and stir at room temperature for 1-2 hours to facilitate imine formation.
  - Cool the reaction mixture in an ice bath and slowly add sodium cyanoborohydride (1.5 equivalents) portion-wise, ensuring the temperature remains below 20 °C.
  - Allow the reaction to warm to room temperature and stir for an additional 12-24 hours.

- Quench the reaction by the slow addition of water.
- Remove the methanol under reduced pressure.
- Extract the aqueous residue with diethyl ether.
- Wash the combined organic extracts with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude **N-Methyldibutylamine**.
- Purify the product by fractional distillation under reduced pressure[6].

## Historical and Modern Applications

Initially, **N-Methyldibutylamine** had limited practical use. However, with the advancement of chemical industries, its utility as a versatile intermediate has been recognized.

- Agrochemicals: It is used in the formulation of certain herbicides[7].
- Pharmaceuticals: **N-Methyldibutylamine** serves as a building block in the synthesis of various active pharmaceutical ingredients.
- Material Science: It can be used in the preparation of specialty polymers and as a component in the synthesis of Group II-VI compound semiconductors[7].
- Analytical Chemistry: It has been utilized to optimize mobile phase systems in mass spectrometry applications[5].

## Conclusion

From its discovery in the early 20th century to its present-day applications, **N-Methyldibutylamine** has evolved from a chemical curiosity to a valuable synthetic intermediate. The development of more efficient synthetic methods, such as reductive amination, has facilitated its wider use in various industrial sectors. This guide provides a comprehensive overview of the history, properties, synthesis, and applications of **N-**

**Methyldibutylamine**, serving as a valuable resource for researchers and professionals in the chemical sciences.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Methyldibutylamine | C<sub>9</sub>H<sub>21</sub>N | CID 18855 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Methyldibutylamine | 3405-45-6 | Benchchem [benchchem.com]
- 3. US3442951A - Process for manufacturing n-methylbutylamine - Google Patents [patents.google.com]
- 4. N-Methyldibutylamine | lookchem [lookchem.com]
- 5. N-Methyldibutylamine 98 3405-45-6 [sigmaaldrich.com]
- 6. chemistry.mdma.ch [chemistry.mdma.ch]
- 7. N-METHYLDIBUTYLAMINE | 3405-45-6 [chemicalbook.com]
- To cite this document: BenchChem. [N-Methyldibutylamine: A Comprehensive Technical Guide on its Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147177#discovery-and-history-of-n-methyldibutylamine]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)